

# Technical Support Center: Penicillin G Sodium Salt

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## Compound of Interest

Compound Name: Penicillin X Sodium Salt

Cat. No.: B15352664

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, expiration, and proper handling of Penicillin G Sodium Salt.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended storage condition and shelf life for powdered Penicillin G Sodium Salt?

**A1:** Powdered Penicillin G Sodium Salt should be stored in a dry place at a temperature of 2–8 °C.<sup>[1]</sup> One supplier indicates a shelf life of 36 months when stored under these conditions. However, it is crucial to refer to the Certificate of Analysis (COA) provided by the manufacturer for the specific expiration or retest date of your lot.<sup>[2]</sup> If no expiration date is listed, it means sufficient stability data is not available, and the product should be handled according to the provided guidelines and routinely inspected for performance.<sup>[2]</sup>

**Q2:** My powdered Penicillin G Sodium Salt has been stored at room temperature for a short period. Is it still usable?

**A2:** While the recommended storage temperature is 2–8 °C, the material is generally stable under normal ambient temperatures.<sup>[1][3]</sup> However, prolonged exposure to higher temperatures is not advised. For critical experiments, it is best to use Penicillin G Sodium Salt that has been consistently stored at the recommended temperature to ensure its potency and stability.

Q3: How should I prepare and store Penicillin G Sodium Salt solutions?

A3: Penicillin G Sodium Salt is soluble in water at a concentration of 100 mg/mL.<sup>[2][4]</sup> For experimental use, solutions should be filter-sterilized. Prepared solutions can be stored at 2–8 °C for up to one week.<sup>[2][4]</sup> For longer-term storage, it is recommended to store aliquots at -20 °C.<sup>[2][4][5]</sup>

Q4: What is the stability of Penicillin G Sodium Salt solutions under different conditions?

A4: The stability of Penicillin G Sodium Salt solutions is dependent on temperature. Solutions are reported to be stable at 37 °C for up to 3 days.<sup>[2][4]</sup> One study found that solutions diluted in 0.9% sodium chloride or 5% dextrose and stored at 5 °C were stable for at least 21 days.<sup>[6]</sup> However, it is important to note that degradation does occur over time, with one report indicating that 38% of penicillin-G in solution decays at 20 °C within 24 hours.<sup>[7]</sup> It is always recommended to use freshly prepared solutions for optimal results.<sup>[8]</sup>

Q5: I am seeing unexpected results in my cell culture experiment after using Penicillin G Sodium Salt. What could be the issue?

A5: Unexpected results could be due to several factors related to the Penicillin G Sodium Salt:

- **Degradation:** If the solution was not freshly prepared or was stored improperly, the penicillin may have degraded, leading to a loss of antibacterial activity.
- **Incompatibility:** Penicillin G Sodium Salt is incompatible with a wide range of substances, including acids, oxidizing agents, heavy metals, alcohols, and certain sugars.<sup>[4]</sup> Ensure that your experimental setup does not contain any of these incompatible materials.
- **Incorrect Concentration:** Verify the final concentration of Penicillin G Sodium Salt in your experiment. The typical working concentration is between 20-100 µg/ml.<sup>[5]</sup>

## Quantitative Data Summary

Parameter	Condition	Value/Recommendation
Powder Storage Temperature	-	2–8 °C[1]
Powder Shelf Life	Stored at 2–8 °C	36 months (Biosera product)
Solution Solubility (in H <sub>2</sub> O)	-	100 mg/mL[2][4]
Solution Storage (Short-term)	2–8 °C	Up to 1 week[2][4]
Solution Storage (Long-term)	-20 °C	Recommended for extended periods[2][4][5]
Solution Stability	37 °C	Up to 3 days[2][4]
Solution Stability (Diluted)	5 °C in 0.9% NaCl or 5% Dextrose	At least 21 days[6]
Working Concentration	-	20-100 µg/ml[5]

## Experimental Protocols

Protocol: Assessment of Penicillin G Sodium Salt Activity using a Zone of Inhibition Assay

This protocol provides a basic method to assess the antibacterial activity of a Penicillin G Sodium Salt solution.

Materials:

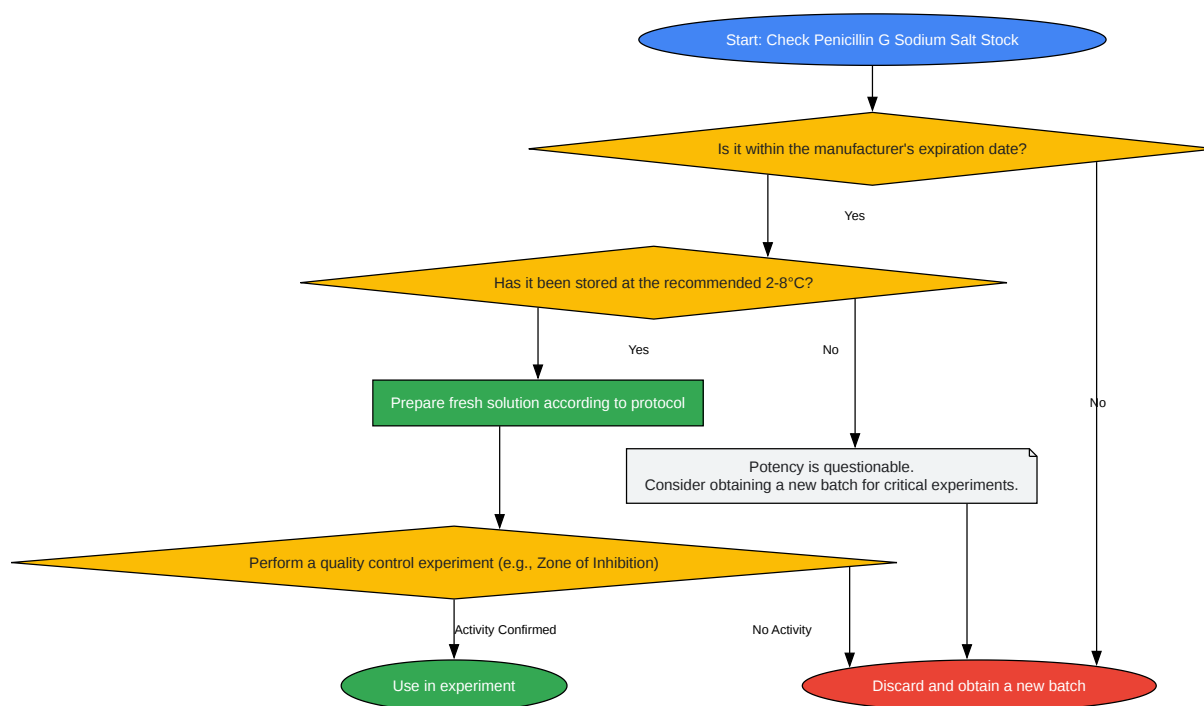
- Penicillin G Sodium Salt (powder)
- Sterile deionized water
- Bacterial strain sensitive to Penicillin G (e.g., *Staphylococcus aureus*)
- Nutrient agar plates
- Sterile filter paper discs (6 mm diameter)
- Sterile forceps

- Incubator (37 °C)
- Micropipettes and sterile tips

Procedure:

- Prepare Penicillin G Sodium Salt Solution: Aseptically prepare a stock solution of Penicillin G Sodium Salt in sterile deionized water (e.g., 10 mg/mL). Further dilute to a working concentration (e.g., 100 µg/mL).
- Prepare Bacterial Lawn: Inoculate a nutrient agar plate with the sensitive bacterial strain to create a uniform lawn of bacterial growth.
- Apply Discs: Aseptically place sterile filter paper discs onto the surface of the agar.
- Add Penicillin Solution: Carefully pipette a known volume (e.g., 10 µL) of the Penicillin G Sodium Salt working solution onto one of the filter paper discs. As a negative control, apply the same volume of sterile deionized water to a separate disc.
- Incubation: Incubate the plate at 37 °C for 18-24 hours.
- Observation: After incubation, measure the diameter of the clear zone of no bacterial growth (zone of inhibition) around each disc. A larger zone of inhibition indicates greater antibacterial activity.

## Visualizations



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Caption: Workflow for assessing the usability of Penicillin G Sodium Salt.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)